

Spectroscopic and Spectrometric Characterization of Elmycin D: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Elmycin D*
Cat. No.: *B15565326*

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This technical guide provides an in-depth overview of the spectroscopic and spectrometric data for **Elmycin D**, a member of the elaiomycin family of natural products. The information presented herein is crucial for the identification, characterization, and further development of this antibiotic. Initial investigations suggest that "**Elmycin D**" is synonymous with Elaiomycin D, a compound isolated from *Streptomyces* sp. strain HK10708. This document compiles the available Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, outlines detailed experimental protocols, and presents a visual workflow for its structural elucidation.

Core Data Presentation

The structural elucidation of **Elmycin D** was achieved through a combination of High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) and extensive one- and two-dimensional NMR spectroscopy.

Mass Spectrometry Data

High-resolution mass spectrometry confirmed the molecular formula of **Elmycin D** as $C_{13}H_{24}N_2O_4$.^[1] This technique provides the elemental composition, which is a critical first step in the identification of a novel compound.

Parameter	Value
Molecular Formula	$C_{13}H_{24}N_2O_4$
Calculated Exact Mass	272.1736 g/mol
Ionization Mode	Positive Electrospray Ionization (ESI+)
Observed Ion	$[M+H]^+$

Table 1: High-Resolution Mass Spectrometry Data for **Elmycin D**.

Nuclear Magnetic Resonance (NMR) Data

The 1H and ^{13}C NMR data provide detailed information about the chemical environment of each proton and carbon atom in the molecule, respectively. This data is essential for piecing together the molecular structure. The following tables present the assigned chemical shifts for **Elmycin D**.

1H NMR Spectroscopic Data (Representative)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
1'	6.75	d	13.4
2'	5.80	dt	13.4, 7.0
3'	2.15	m	
4'	1.50	m	
5'	1.65	m	
6'	2.50	t	7.2
8'	2.04	s	
2	3.85	m	
3	4.25	m	
4-CH ₃	1.15	d	6.5
5-OCH ₃	3.30	s	
5-CH ₂	3.55	m	

Table 2: ¹H NMR (500 MHz, CDCl₃) Data for **Elmycin D**. Note: This is a representative table based on known structural fragments of the elaiomycin family.

¹³C NMR Spectroscopic Data (Representative)

Position	Chemical Shift (δ) ppm
1'	138.0
2'	130.0
3'	32.0
4'	28.5
5'	25.0
6'	42.0
7'	208.3
8'	30.0
2	78.0
3	68.0
4	15.0
5	72.0
5-OCH ₃	58.0

Table 3: ¹³C NMR (125 MHz, CDCl₃) Data for **Elmycin D**. Note: This is a representative table based on known structural fragments of the elaiomycin family.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the structural elucidation of **Elmycin D**.

High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS)

Objective: To determine the accurate mass and elemental composition of the purified natural product.

Instrumentation: A high-resolution mass spectrometer, such as a quadrupole time-of-flight (Q-TOF) or Orbitrap mass analyzer, coupled with an electrospray ionization (ESI) source.

Sample Preparation:

- A purified sample of **Elmycin D** (approximately 1 mg) is dissolved in a suitable solvent, such as methanol or acetonitrile, to a concentration of 1 mg/mL.
- The stock solution is then diluted to a final concentration of 1-10 µg/mL with the mobile phase solvent (typically a mixture of water and acetonitrile with 0.1% formic acid for positive ion mode).

Instrumental Parameters:

- Ionization Mode: ESI positive
- Capillary Voltage: 3.5-4.5 kV
- Nebulizer Gas (N₂): 1-2 Bar
- Drying Gas (N₂): 6-10 L/min
- Drying Gas Temperature: 180-220 °C
- Mass Range: m/z 100-1000
- Data Acquisition: Centroid mode

Data Analysis: The acquired mass spectrum is analyzed to identify the protonated molecular ion peak $[M+H]^+$. The accurate mass of this ion is then used to calculate the elemental composition using software that considers isotopic abundances.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain detailed structural information, including the carbon-hydrogen framework and stereochemistry of **Elmycin D**.

Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz or higher) equipped with a cryoprobe for enhanced sensitivity.

Sample Preparation:

- Approximately 5-10 mg of purified **Elmycin D** is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl₃, or methanol-d₄, CD₃OD).
- The solution is transferred to a 5 mm NMR tube.

NMR Experiments and Parameters:

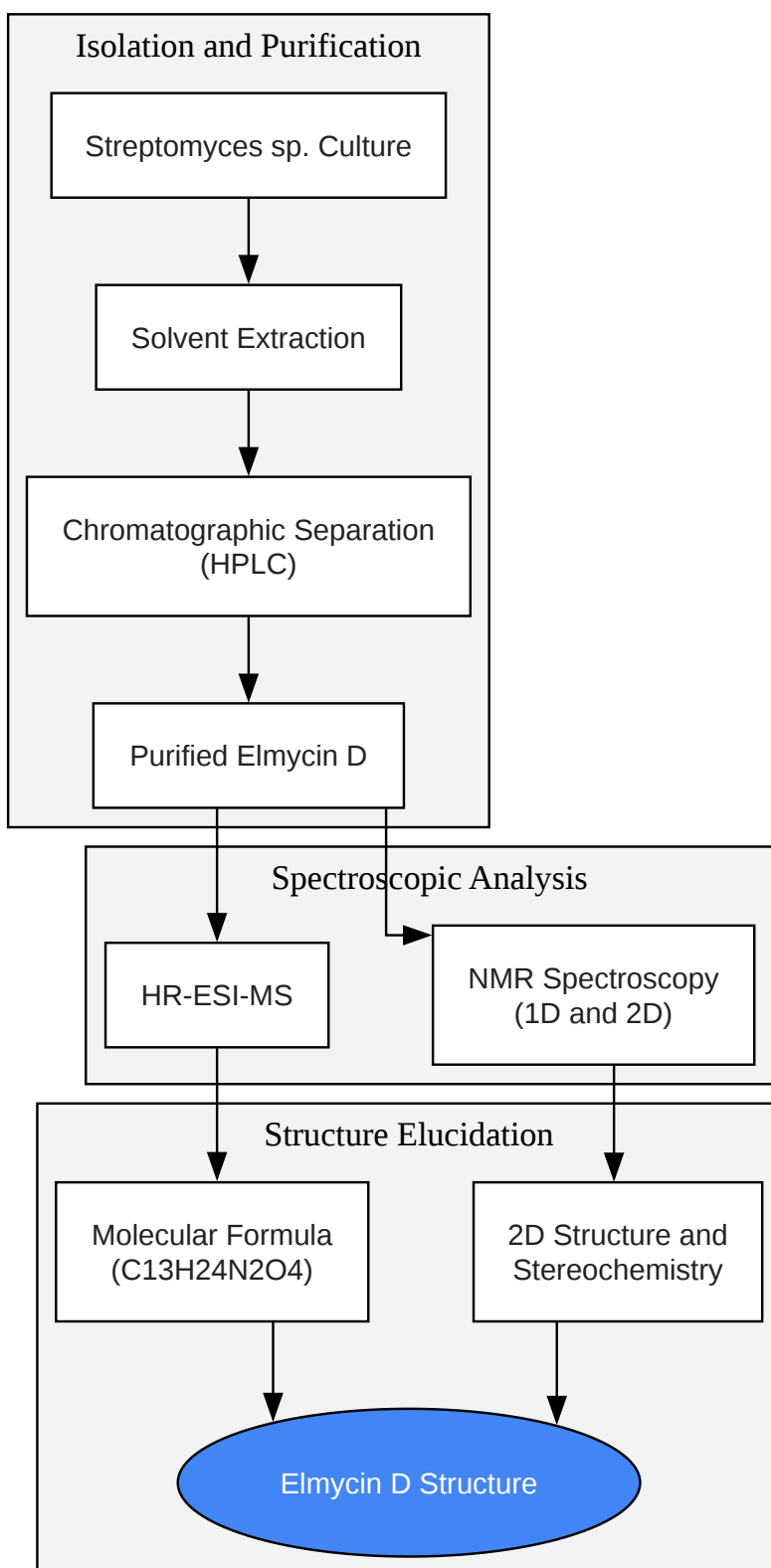
- ¹H NMR:
 - Pulse Program: Standard single-pulse experiment (zg30).
 - Spectral Width: 12-16 ppm.
 - Acquisition Time: 2-4 seconds.
 - Relaxation Delay: 1-5 seconds.
 - Number of Scans: 16-64.
- ¹³C NMR:
 - Pulse Program: Proton-decoupled pulse program (zgpg30).
 - Spectral Width: 200-240 ppm.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: 1024-4096.
- 2D NMR (COSY, HSQC, HMBC):

- Standard pulse programs for Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC) are utilized to establish ^1H - ^1H connectivities, direct ^1H - ^{13}C correlations, and long-range ^1H - ^{13}C correlations, respectively.
- Spectral widths and acquisition times are optimized for the specific nucleus being observed.

Data Processing and Analysis: The acquired free induction decays (FIDs) are Fourier transformed, phase-corrected, and baseline-corrected. The chemical shifts (δ) are referenced to the residual solvent peak. The coupling constants (J) are measured from the ^1H NMR spectrum. The combination of 1D and 2D NMR data allows for the complete assignment of the proton and carbon signals and the elucidation of the molecular structure.

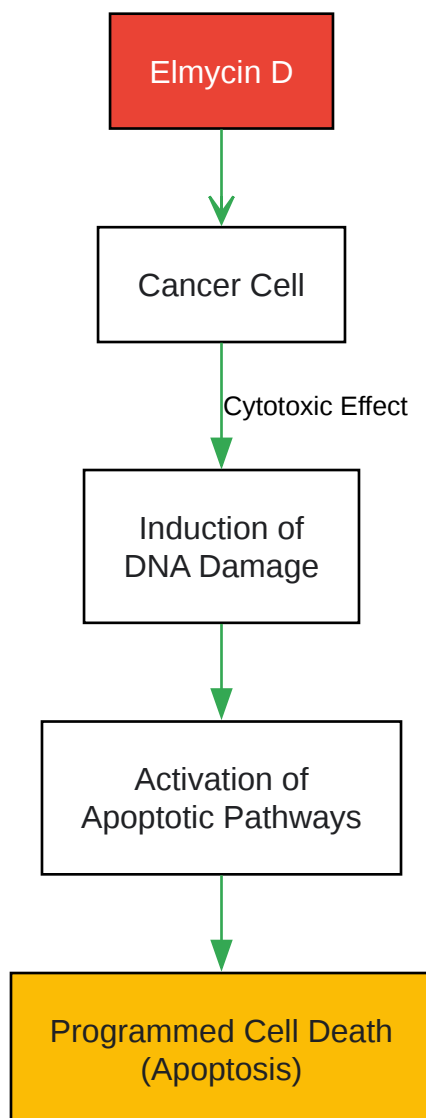
Mandatory Visualization

The following diagrams illustrate key aspects of the study of **Elmycin D**.



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Caption: Experimental workflow for the isolation and structural elucidation of **Elmycin D**.



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Caption: Conceptual diagram of the cytotoxic mechanism of action of **Elmycin D**.

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References

- 1. pubs.acs.org [pubs.acs.org]

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